

# An In-Depth Technical Guide to the Structure and Stereochemistry of $\beta$ -Cadinene

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## Compound of Interest

Compound Name: *beta-Cadinene*

Cat. No.: *B1206614*

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## For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, stereochemistry, and analytical characterization of **beta-cadinene** ( $\beta$ -cadinene), a naturally occurring bicyclic sesquiterpene. The information presented herein is intended for an audience with a strong background in organic chemistry and analytical sciences, particularly those involved in natural product chemistry, pharmacology, and drug development.

## Core Structure and Stereochemistry

$\beta$ -Cadinene, with the IUPAC name (1S,4aR,8aS)-4,7-dimethyl-1-propan-2-yl-1,2,4a,5,8,8a-hexahydronaphthalene, is a member of the cadinene class of sesquiterpenes.[1][2] These compounds are characterized by the cadalane (4-isopropyl-1,6-dimethyldecahydronaphthalene) carbon skeleton.[3]

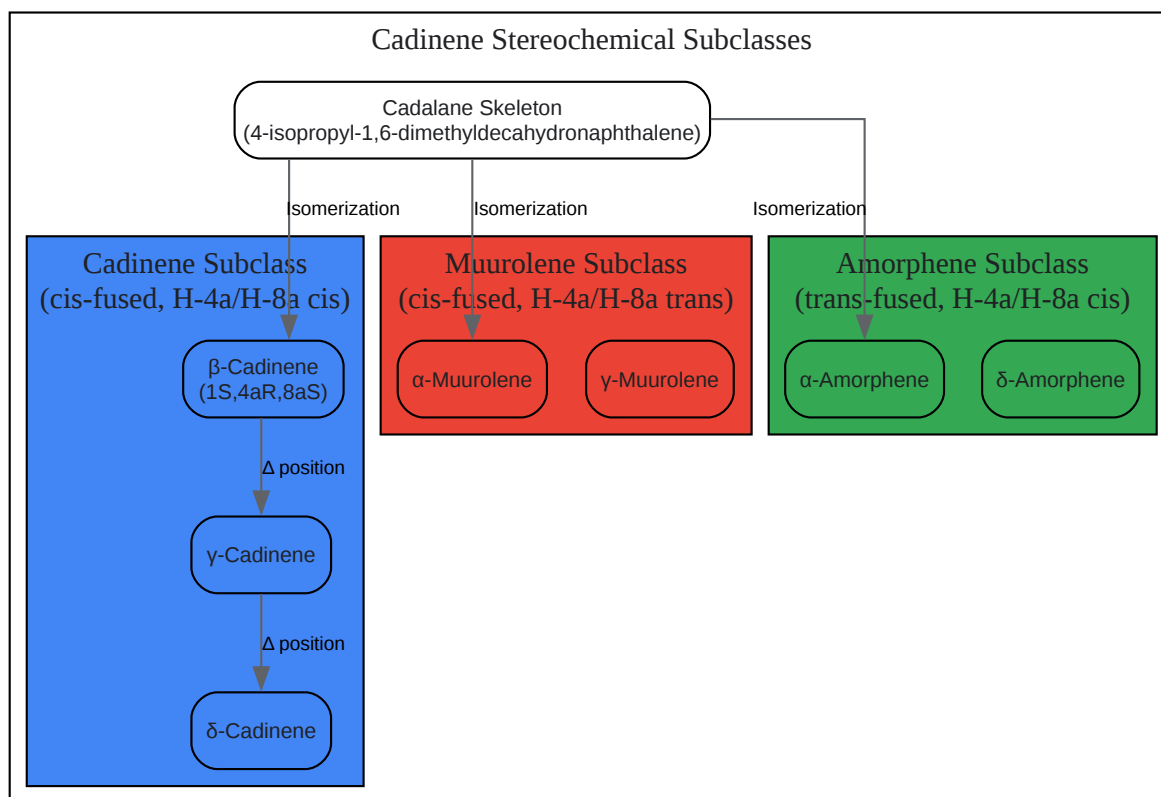
The structure of  $\beta$ -cadinene is defined by a fused six-membered ring system, an isopropyl group, and two methyl groups. Crucially, its identity and biological activity are dictated by the precise stereochemical arrangement at its three chiral centers and the positions of its two double bonds.

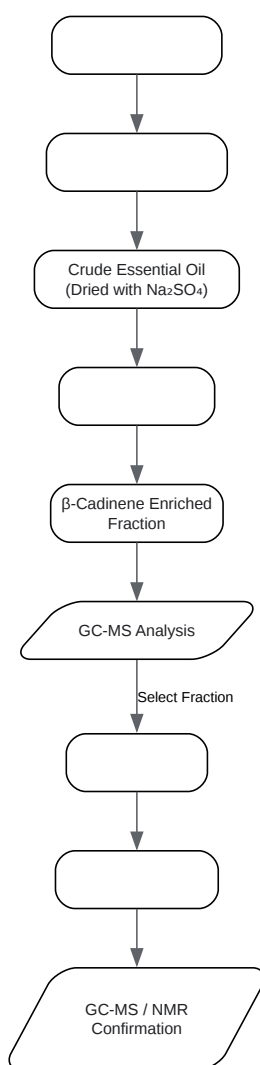
The absolute configuration of the naturally occurring (-)- $\beta$ -cadinene is (1S, 4aR, 8aS).[1] This configuration defines the cis-fusion of the two rings, with the hydrogen atoms at the bridgehead

carbons (4a and 8a) on the same side of the molecule. The isopropyl group at C1 is oriented trans to the adjacent bridgehead hydrogen at C8a.

Caption: 2D structure of (-)- $\beta$ -Cadinene with stereochemical indicators.

The cadinene family includes several other isomers, such as  $\alpha$ ,  $\gamma$ , and  $\delta$ -cadinene, which differ in the position of their double bonds and/or their stereochemistry. Understanding the relationship between these isomers is crucial for accurate identification and for studying structure-activity relationships.





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## References

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- 2. Complete <sup>1</sup>H and <sup>13</sup>C NMR Spectral Assignment of δ-Cadinene, a Bicyclic Sesquiterpene Hydrocarbon | Semantic Scholar [semanticscholar.org]
- 3. researchgate.net [researchgate.net]

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